

Application Note: Spectrophotometric Estimation of Frovatriptan in Bulk Drug Samples

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Compound of Interest

Compound Name: *Frovatriptan*

Cat. No.: *B193164*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Frovatriptan is a selective 5-hydroxytryptamine (5-HT) 1B/1D receptor agonist used in the treatment of migraine.[1] Accurate and reliable analytical methods are crucial for the quantification of **Frovatriptan** in bulk drug samples to ensure quality and consistency. This application note describes a simple, rapid, and cost-effective UV-Visible spectrophotometric method for the estimation of **Frovatriptan**. The method has been validated according to the International Council for Harmonisation (ICH) guidelines.[1][2]

Principle

UV-Visible spectrophotometry is a widely used analytical technique for the quantitative determination of substances that absorb light in the ultraviolet and visible regions of the electromagnetic spectrum. The principle is based on Beer-Lambert's law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. **Frovatriptan** exhibits a distinct absorption maximum in the UV region, which can be utilized for its quantification.

Experimental Protocols

Instrumentation

- UV-Visible Spectrophotometer (Double Beam)
- 1 cm matched quartz cuvettes
- Analytical Balance
- Volumetric flasks
- Pipettes

Reagents and Materials

- **Frovatriptan** Succinate reference standard
- Distilled Water
- 0.1 N Hydrochloric Acid (HCl)
- Simulated Salivary Fluid (pH 6.8)

Preparation of Solutions

1. Preparation of Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of **Frovatriptan** Succinate reference standard and transfer it to a 100 mL volumetric flask. Dissolve in a suitable solvent (e.g., distilled water, 0.1 N HCl, or simulated salivary fluid pH 6.8) and make up the volume to the mark with the same solvent.^[2]
2. Preparation of Working Standard Solutions: From the standard stock solution, prepare a series of dilutions to obtain concentrations ranging from 2 to 10 µg/mL by diluting with the chosen solvent.^[2]
3. Preparation of Sample Solution: Accurately weigh a quantity of the bulk drug sample equivalent to 10 mg of **Frovatriptan** and transfer it to a 100 mL volumetric flask. Dissolve and dilute to the mark with the chosen solvent. Further dilute the solution to obtain a final concentration within the Beer-Lambert's law range (e.g., 5 µg/mL).

Spectrophotometric Analysis

- Set the UV-Visible spectrophotometer to scan over the range of 200-400 nm.
- Use the selected solvent as a blank.
- Record the absorption spectrum of one of the working standard solutions to determine the wavelength of maximum absorbance (λ_{max}). The λ_{max} for **Frovatriptan** is typically observed around 244-245 nm.[2]
- Measure the absorbance of all the working standard solutions and the sample solution at the determined λ_{max} .
- Plot a calibration curve of absorbance versus concentration for the working standard solutions.
- Determine the concentration of **Frovatriptan** in the sample solution from the calibration curve.

Data Presentation

Table 1: Summary of Method Parameters for Spectrophotometric Estimation of **Frovatriptan**

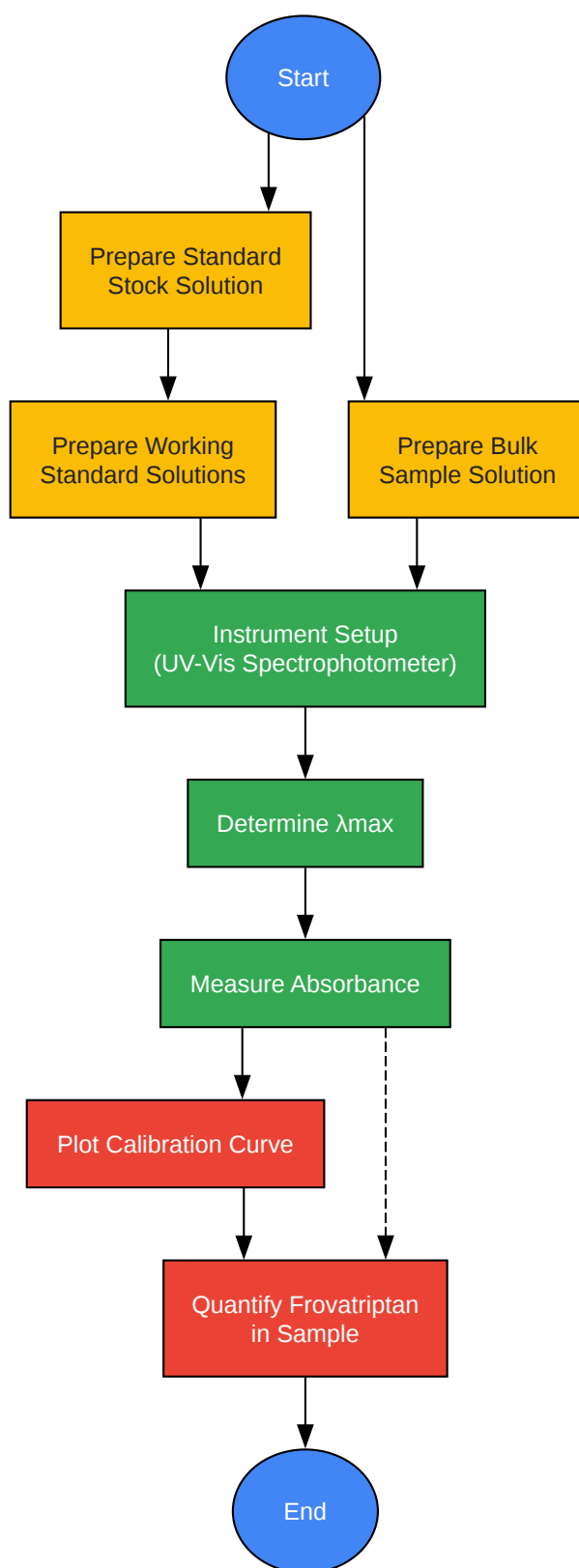
Parameter	Method 1	Method 2	Method 3
Solvent	Distilled Water[2]	0.1 N HCl[1]	Simulated Salivary Fluid (pH 6.8)
λ_{max} (nm)	244[2]	245[1]	244
Linearity Range ($\mu\text{g/mL}$)	2-10[2]	2-7[1]	0.1-8
Correlation Coefficient (r^2)	0.9999[2]	0.9976[1]	0.99
LOD ($\mu\text{g/mL}$)	0.4362[2]	0.0587[1]	0.0125
LOQ ($\mu\text{g/mL}$)	1.3265[2]	0.178[1]	0.05

Table 2: Accuracy and Precision Data

Method	Concentration Level	% Recovery	% RSD
Method 1 (Distilled Water)[2]	Not Specified	99.83%	< 2
Method 2 (0.1 N HCl) [1]	Not Specified	99.63%	0.5650
Method 3 (Simulated Salivary Fluid)	LCL, ICL, HCL	100.214%	1.273

LCL: Low Concentration Level, ICL: Intermediate Concentration Level, HCL: High Concentration Level

Mandatory Visualizations



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Caption: Experimental Workflow for Spectrophotometric Estimation of **Frovatriptan**.

Conclusion

The described UV-Visible spectrophotometric method is simple, accurate, precise, and reproducible for the estimation of **Frovatriptan** in bulk drug samples. The method is validated as per ICH guidelines and can be successfully employed for routine quality control analysis. The use of readily available solvents and instrumentation makes this method highly accessible and cost-effective.

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References

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- 2. bopams.kypublications.com [bopams.kypublications.com]
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